

# Safety, handling, and MSDS for 2,4-Dimethoxybenzenesulfonamide

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## Compound of Interest

Compound Name: 2,4-Dimethoxybenzenesulfonamide

Cat. No.: B1308909

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## In-Depth Technical Guide: 2,4-Dimethoxybenzenesulfonamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety, handling, and property information for **2,4-Dimethoxybenzenesulfonamide**. The content is structured to meet the needs of laboratory and research professionals, with a focus on safety, data presentation, and practical application.

### Section 1: Chemical and Physical Properties

**2,4-Dimethoxybenzenesulfonamide** is a solid, crystalline compound. Key quantitative data are summarized in the table below for quick reference.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>11</sub> NO <sub>4</sub> S	[1]
Molecular Weight	217.25 g/mol	[1]
Appearance	White Crystalline Solid	[1]
Odor	Odorless	[1]
Melting Point	166 - 168 °C (330.8 - 334.4 °F)	[1]
Boiling Point	No information available	[1]
Flash Point	No information available	[1]
Water Solubility	No information available	[1]
Storage Temperature	Room Temperature; Keep in a dark, dry place.	

## Section 2: Safety and Handling

The following tables summarize the hazards and necessary precautions for handling **2,4-Dimethoxybenzenesulfonamide**, based on its Safety Data Sheet (SDS).[1]

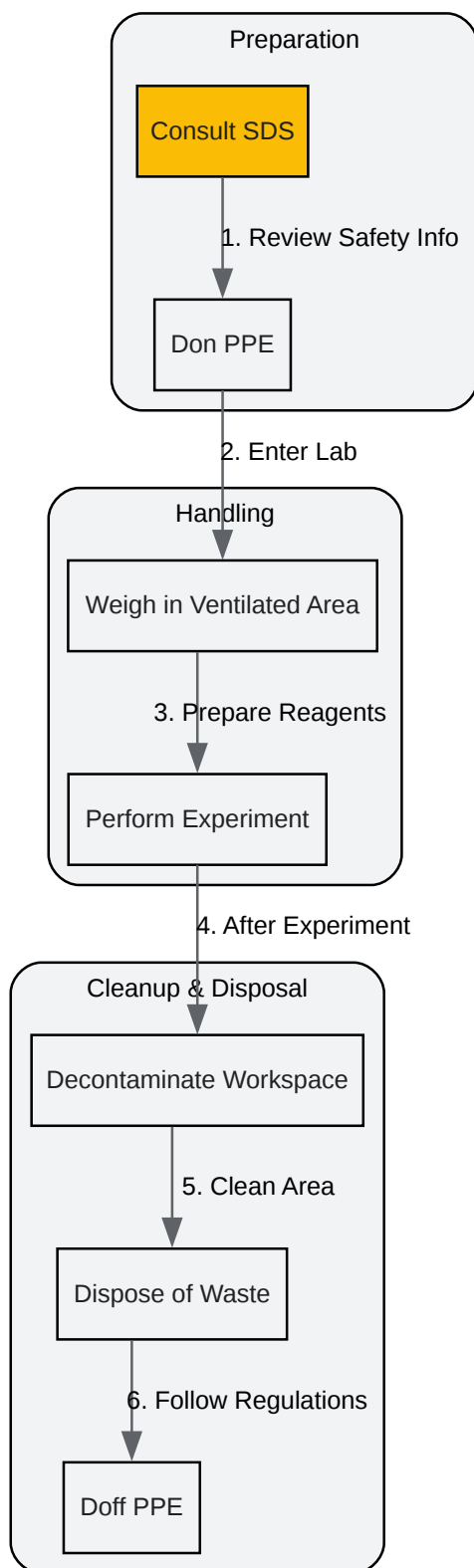
### Hazard Identification and GHS Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315 - Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319 - Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335 - May cause respiratory irritation

Signal Word: Warning[1]

## Personal Protective Equipment (PPE) and Handling

A risk assessment should always be conducted before handling this chemical. The following diagram outlines the general workflow for safe handling.



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**Caption:** General workflow for safe handling of **2,4-Dimethoxybenzenesulfonamide**.

Protection Type	Recommended Equipment and Procedures
Eye/Face Protection	Wear safety glasses with side-shields or chemical goggles.[1] Use a face shield if there is a risk of splashing.
Skin Protection	Wear protective gloves (e.g., nitrile rubber) and a laboratory coat.[1] Ensure gloves are inspected before use and removed properly. Wash hands thoroughly after handling.
Respiratory Protection	Use in a well-ventilated area. If dust is generated or ventilation is inadequate, a NIOSH-approved respirator may be required.[1]
General Hygiene	Handle in accordance with good industrial hygiene and safety practices.[2] Do not eat, drink, or smoke in the laboratory. Ensure eyewash stations and safety showers are readily accessible.[2]

## First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.[1]
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes. Get medical attention if irritation persists.[1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention. [1]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink afterwards plenty of water. Get medical attention if symptoms occur.[1]

## Fire-Fighting Measures and Stability

Parameter	Details
Extinguishing Media	Use water spray, carbon dioxide (CO2), dry chemical, or foam.
Hazardous Combustion Products	Carbon monoxide (CO), Carbon dioxide (CO2), Nitrogen oxides (NOx), Sulfur oxides.[1]
Stability	Stable under normal conditions.[2]
Incompatible Materials	Strong oxidizing agents, Strong bases.[2]

## Section 3: Experimental Protocols and Biological Activity

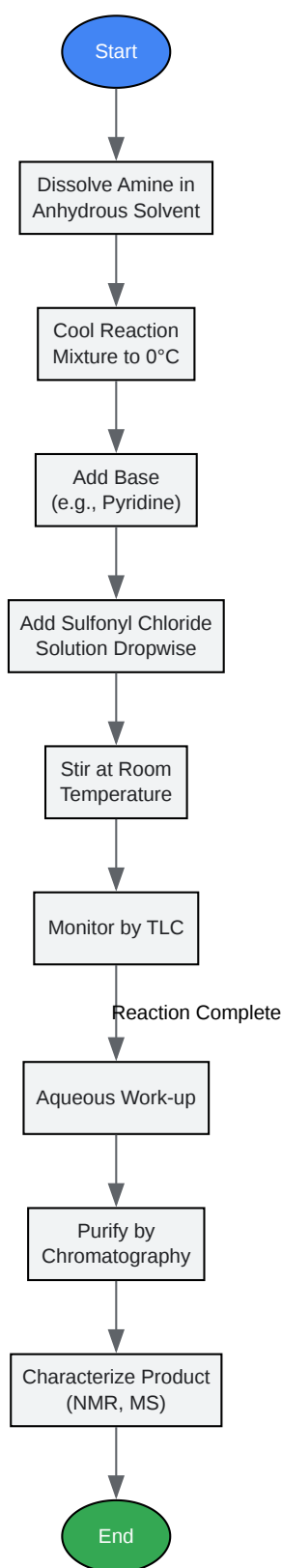
Currently, there is a lack of published literature detailing specific experimental protocols for the use of **2,4-Dimethoxybenzenesulfonamide** or its involvement in defined biological signaling pathways. Benzenesulfonamide derivatives, as a class, are known to exhibit a wide range of

biological activities, including antimicrobial, anti-inflammatory, and anticancer effects.<sup>[3]</sup> However, the specific activities of the 2,4-dimethoxy substituted variant have not been thoroughly investigated in publicly available research.

For researchers interested in exploring the potential of this compound, a general protocol for the synthesis of sulfonamides can be adapted. The following represents a generalized procedure for the reaction of a sulfonyl chloride with an amine.

## General Protocol for Sulfonamide Synthesis

This protocol describes a common method for the synthesis of sulfonamides and can serve as a starting point for experimental design.



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**Caption:** General workflow for the synthesis of sulfonamides.

## Materials:

- Appropriate sulfonyl chloride (e.g., 2,4-dimethoxybenzenesulfonyl chloride)
- Primary or secondary amine
- Anhydrous solvent (e.g., Dichloromethane, Tetrahydrofuran)
- Base (e.g., Pyridine, Triethylamine)
- 1M Hydrochloric acid
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate or sodium sulfate
- Silica gel for chromatography

## Procedure:

- In a flame-dried round-bottom flask under an inert atmosphere, dissolve the amine in the anhydrous solvent.
- Cool the solution to 0°C in an ice bath.
- Slowly add the base to the stirred solution.
- Dissolve the sulfonyl chloride in a minimal amount of the anhydrous solvent and add it dropwise to the reaction mixture.
- Allow the reaction to warm to room temperature and stir for several hours, monitoring the progress by Thin Layer Chromatography (TLC).
- Upon completion, perform an aqueous work-up by washing with 1M HCl, saturated sodium bicarbonate, and brine.

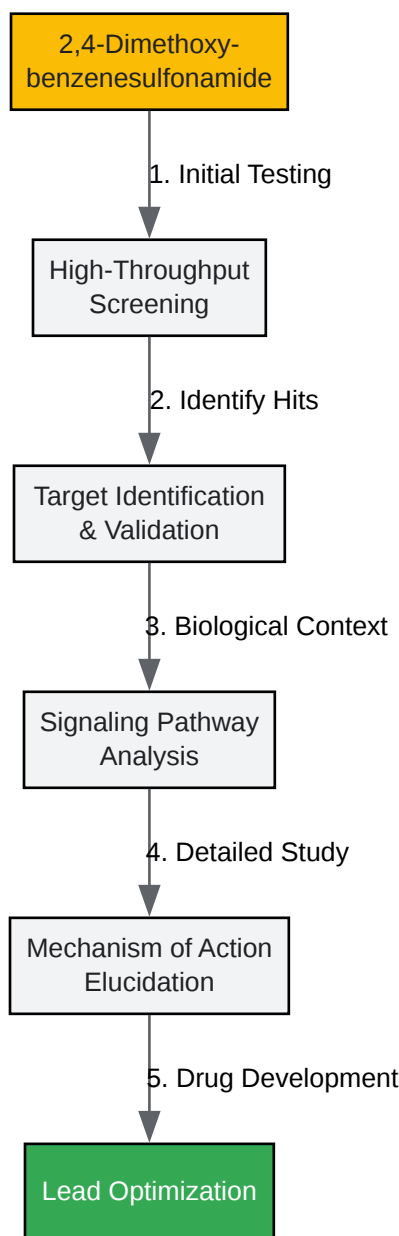


- Dry the organic layer with anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.
- Characterize the final product using appropriate analytical techniques (e.g., NMR, Mass Spectrometry).

## Section 4: Signaling Pathways and Mechanism of Action

As of the date of this guide, there is no specific information in the scientific literature detailing the signaling pathways modulated by **2,4-Dimethoxybenzenesulfonamide** or its precise mechanism of action. The broader class of sulfonamides has been shown to interact with various biological targets, including enzymes like carbonic anhydrase and pathways such as the Wnt/ $\beta$ -catenin signaling pathway.<sup>[4]</sup>

Given the lack of specific data for **2,4-Dimethoxybenzenesulfonamide**, a hypothetical logical relationship for investigating its potential biological activity is presented below. This diagram illustrates a general approach that researchers could take.



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**Caption:** Logical workflow for investigating biological activity.

Researchers are encouraged to perform their own investigations to determine the biological effects of this compound. This may involve screening against various cell lines or enzyme targets to identify potential therapeutic applications.

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